

An In-depth Technical Guide to the Physical Properties of 4-Mercaptophenylacetic Acid

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Compound of Interest

Compound Name: 4-Mercaptophenylacetic acid

Cat. No.: B013652

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Audience: Researchers, scientists, and drug development professionals.

This technical guide provides a detailed overview of the physical state and melting point of **4-Mercaptophenylacetic acid** (MPAA), a compound of interest in organic synthesis, pharmaceutical development, and material science. This document includes a summary of its physical properties, a detailed experimental protocol for melting point determination, and a logical workflow for the physical characterization of chemical compounds.

Core Physical and Chemical Properties

4-Mercaptophenylacetic acid is a solid crystalline compound at standard temperature and pressure. Its appearance is typically a white to pale yellow or cream-colored powder or crystal. [1][2][3] Key quantitative data and identifiers for this compound are summarized in the table below.

Data Presentation: Properties of 4-Mercaptophenylacetic Acid

Property	Value	Source(s)
Physical State	White to pale yellow crystalline solid/powder	[1][2][3]
Melting Point	103-109 °C	[1][4][5]
103.0 to 107.0 °C	[2]	
107.0 °C	[6]	
98 °C		
Molecular Formula	C ₈ H ₈ O ₂ S	[1][6][7][8]
Molecular Weight	168.21 - 168.22 g/mol	[1][4][7][9]
CAS Number	39161-84-7	[1][4][5][6]
Purity	≥95% (HPLC, Titration)	[1][2][4]
Storage Temperature	2-8 °C	[4][5]

Experimental Protocols: Melting Point Determination

The melting point of a crystalline solid is a critical physical property used for identification and purity assessment. A pure compound typically exhibits a sharp melting point over a narrow range (0.5-1.0°C), whereas impurities tend to depress and broaden the melting range.[4] The following protocol details the widely accepted capillary method for determining the melting point of an organic solid like **4-Mercaptophenylacetic acid**. This can be performed using a digital melting point apparatus or a Thiele tube setup.

Materials and Equipment

- Dry, finely powdered sample of **4-Mercaptophenylacetic acid**
- Capillary tubes (sealed at one end)
- Digital melting point apparatus (e.g., Mel-Temp, DigiMelt) OR Thiele tube setup

- Heating oil (for Thiele tube, e.g., mineral or silicone oil)
- Thermometer
- Bunsen burner or heating mantle (for Thiele tube)
- Mortar and pestle (if sample is not a fine powder)
- Spatula

Step-by-Step Procedure

Step 1: Sample Preparation

- Ensure the **4-Mercaptophenylacetic acid** sample is completely dry, as moisture can act as an impurity and affect the melting range.[\[1\]](#)
- If the sample consists of large crystals, gently pulverize it into a fine powder using a mortar and pestle.[\[1\]](#)
- Load the sample into a capillary tube by pressing the open end into the powder. A small amount of solid should enter the tube.[\[1\]](#)[\[2\]](#)
- To pack the sample, invert the tube and tap it gently on a hard surface, or drop it through a long, narrow tube (like a piece of glass tubing) onto the benchtop.[\[1\]](#)
- Repeat until the sample is packed tightly into the closed end of the capillary to a height of 2-3 mm.[\[2\]](#)

Step 2: Melting Point Measurement (Using a Digital Apparatus)

- Turn on the digital melting point apparatus and allow it to stabilize.
- Set a starting temperature approximately 15-20°C below the expected melting point of MPAA (~105°C).[\[2\]](#)[\[6\]](#)[\[10\]](#)
- Set the heating ramp rate. For a preliminary, rapid determination, a rate of 10-20°C/minute can be used. For an accurate measurement, a slow ramp rate of 1-2°C/minute is crucial.[\[2\]](#)

[6][11]

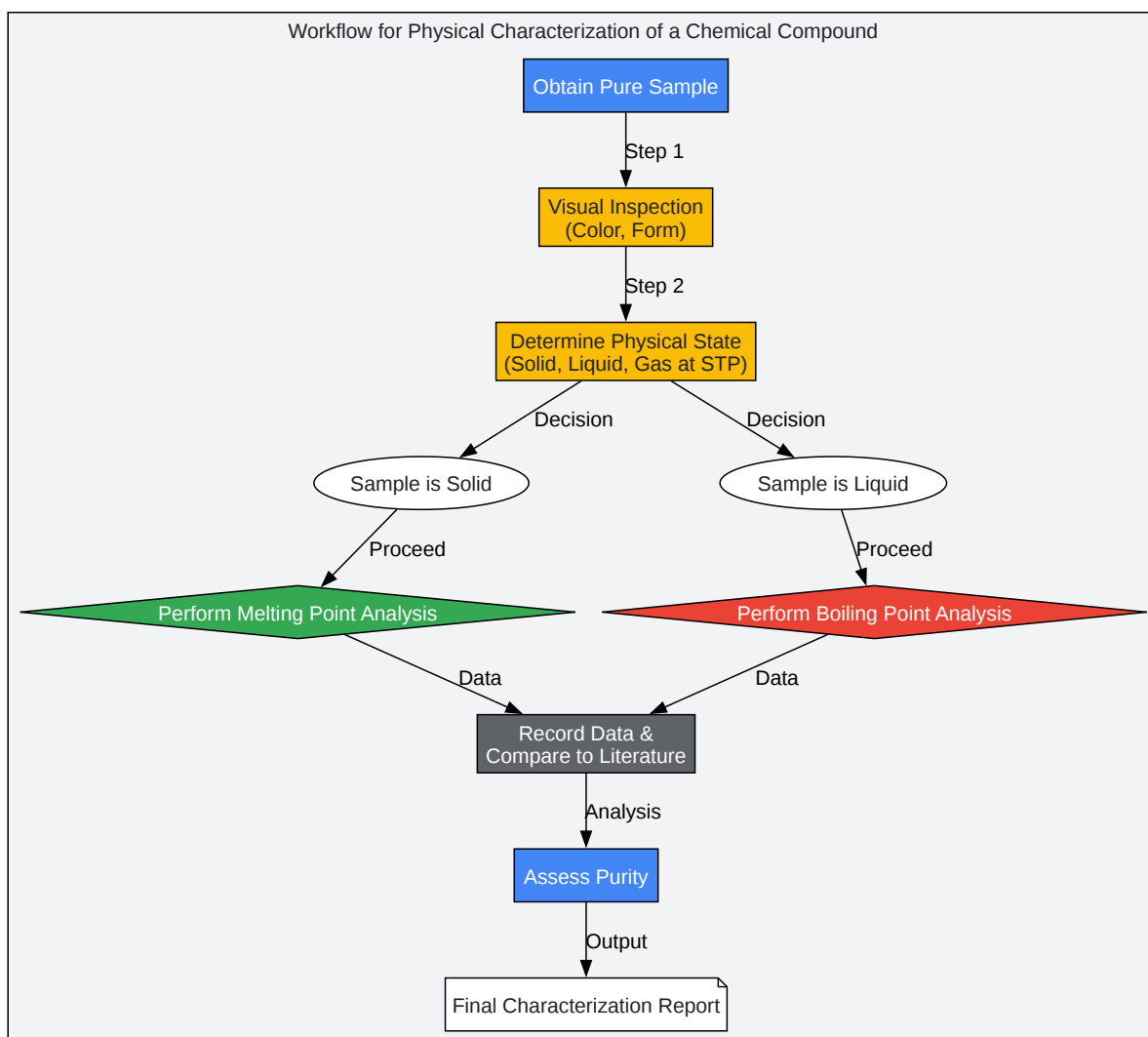
- Insert the packed capillary tube into the sample holder of the apparatus.[1][12]
- Begin heating and observe the sample through the magnifying eyepiece.[1][12]
- Record the temperature at which the first drop of liquid appears (the onset of melting).[1][2]
- Continue heating slowly and record the temperature at which the last solid crystal disappears, resulting in a completely transparent liquid.[1][2]
- The two recorded temperatures constitute the melting range (e.g., 105.5-106.5°C).
- Allow the apparatus to cool significantly before performing another measurement. Use a fresh capillary tube for each trial.[1]

Step 3: Melting Point Measurement (Using a Thiele Tube)

- Fill the Thiele tube with an appropriate heating oil (e.g., mineral oil) to a level above the top of the side-arm loop.[8]
- Attach the packed capillary tube to a thermometer using a small rubber band or wire, aligning the sample with the thermometer's bulb.[1][5]
- Insert the thermometer and attached capillary into the Thiele tube through a stopper, ensuring the sample is immersed in the oil and positioned in the center of the main tube.[1][7]
- Gently heat the side arm of the Thiele tube with a Bunsen burner using a back-and-forth motion. The tube's design will circulate the oil via convection, ensuring uniform temperature distribution.[4][7]
- Heat rapidly to about 15-20°C below the expected melting point, then reduce the heating rate to a slow and steady 1-2°C per minute.[2]
- Record the temperatures for the onset of melting and complete liquefaction as described in the digital apparatus method.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the physical characterization of a chemical compound, such as **4-Mercaptophenylacetic acid**.



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Caption: Logical workflow for the physical analysis of a chemical compound.

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